

Application Notes and Protocols for (E)-4-Ethoxy-nona-1,5-diene

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Compound of Interest

Compound Name: (E)-4-Ethoxy-nona-1,5-diene

Cat. No.: B15348779

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling, storage, and potential quality control analysis of **(E)-4-Ethoxy-nona-1,5-diene**. Due to the limited publicly available information specific to this compound, the following procedures are based on the general chemical properties of related alkoxy-dienes and unsaturated ethers. Researchers should exercise caution and adapt these protocols based on their own experimental observations and safety assessments.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **(E)-4-Ethoxy-nona-1,5-diene** is presented in Table 1. This data is essential for understanding the compound's behavior and for designing appropriate experimental and storage conditions.

Table 1: Physicochemical Properties of **(E)-4-Ethoxy-nona-1,5-diene**

Property	Value	Reference
CAS Number	67323-96-0	[1][2]
Molecular Formula	C ₁₁ H ₂₀ O	[1]
Molecular Weight	168.28 g/mol	[1]
Boiling Point	211.5°C at 760 mmHg	[1][3]
Density	0.818 g/cm ³	[1][3]
Flash Point	68.2°C	[1][3]
Refractive Index	1.443	[1][3]
Vapor Pressure	0.3±0.4 mmHg at 25°C (Predicted)	[1]
LogP	3.32390	[1]

Handling and Storage Procedures

As a diene and an ether, **(E)-4-Ethoxy-nona-1,5-diene** is expected to be sensitive to air and light, and potentially flammable. Strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

When handling this compound, the following PPE should be worn:

- Eye Protection: Chemical splash goggles or a face shield.[4][5][6]
- Hand Protection: Nitrile gloves are a common choice, but it is advisable to consult specific glove manufacturer recommendations for resistance to unsaturated ethers.[4][7]
- Body Protection: A flame-retardant lab coat should be worn.[8][9] Clothing made of natural fibers like cotton is recommended over synthetic materials.[8]
- Respiratory Protection: All handling of volatile organic compounds should be performed in a well-ventilated fume hood.[10]

Storage

Proper storage is crucial to maintain the integrity and safety of **(E)-4-Ethoxy-nona-1,5-diene**.

- Containers: Store in a tightly sealed, air-impermeable container, preferably made of amber glass to protect from light.[\[11\]](#)
- Atmosphere: For long-term storage, it is recommended to store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation and peroxide formation.[\[9\]](#)
- Temperature: Store in a cool, dry, and well-ventilated area, away from heat sources and direct sunlight.[\[11\]](#) Flammable liquid storage cabinets are appropriate.[\[12\]](#)[\[13\]](#)
- Incompatibilities: Keep away from strong oxidizing agents, acids, and bases.[\[14\]](#)
- Peroxide Formation: Ethers are known to form explosive peroxides over time when exposed to air and light.[\[15\]](#) It is crucial to date the container upon receipt and upon opening.[\[10\]](#) Periodic testing for the presence of peroxides is recommended, especially before any distillation or concentration steps.[\[10\]](#)

Disposal

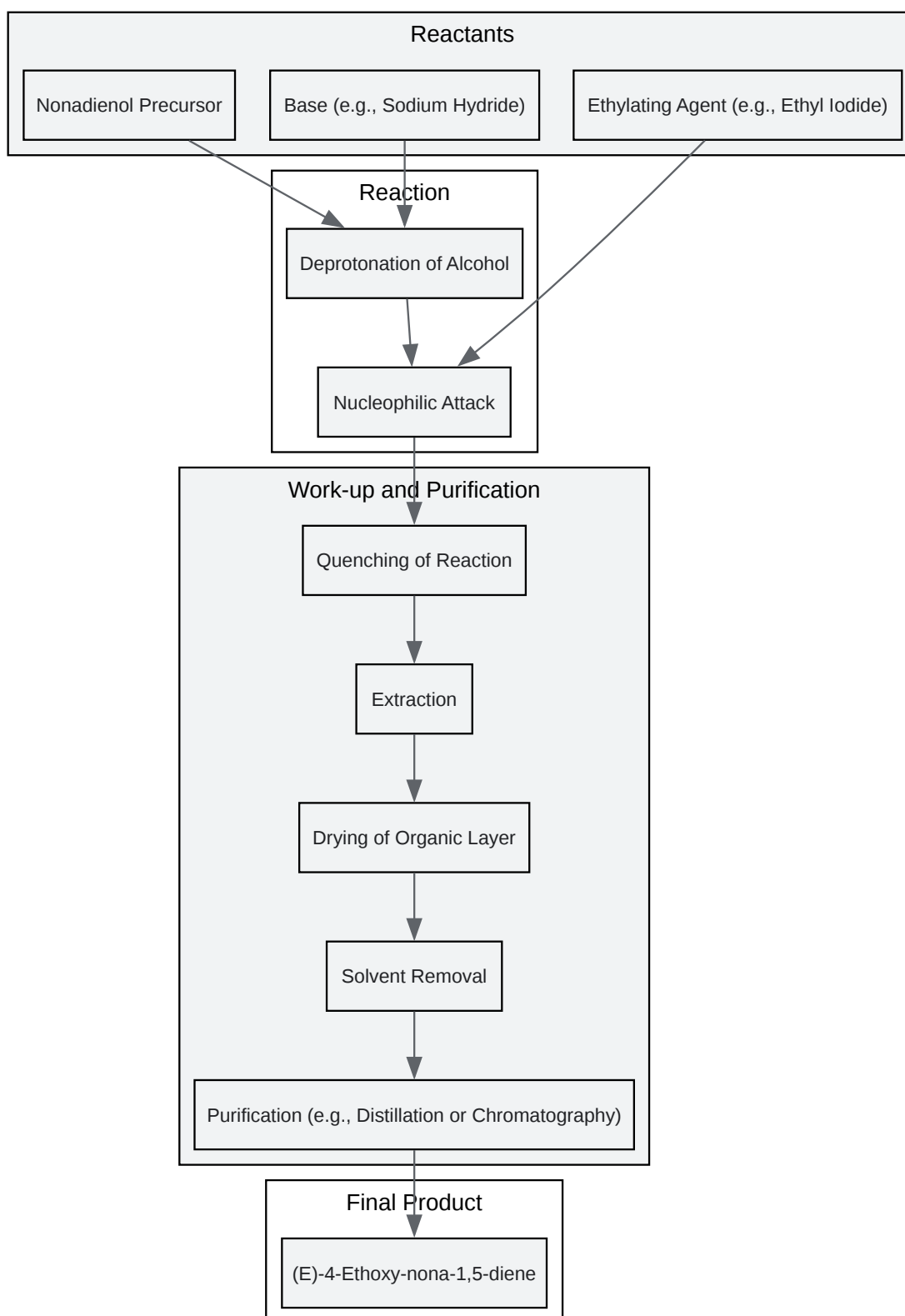
All waste containing **(E)-4-Ethoxy-nona-1,5-diene** should be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[\[9\]](#) Containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.[\[9\]](#)

Experimental Protocols

While specific experimental applications for **(E)-4-Ethoxy-nona-1,5-diene** are not readily available in the scientific literature, the following protocols for synthesis and quality control can be adapted from procedures for related compounds.

Generalized Synthesis Protocol

The synthesis of alkoxy-dienes can often be achieved through variations of the Williamson ether synthesis or by the reaction of an appropriate organometallic reagent with a suitable electrophile. The following is a generalized conceptual workflow.



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Caption: Generalized workflow for the synthesis of **(E)-4-Ethoxy-nona-1,5-diene**.

Methodology:

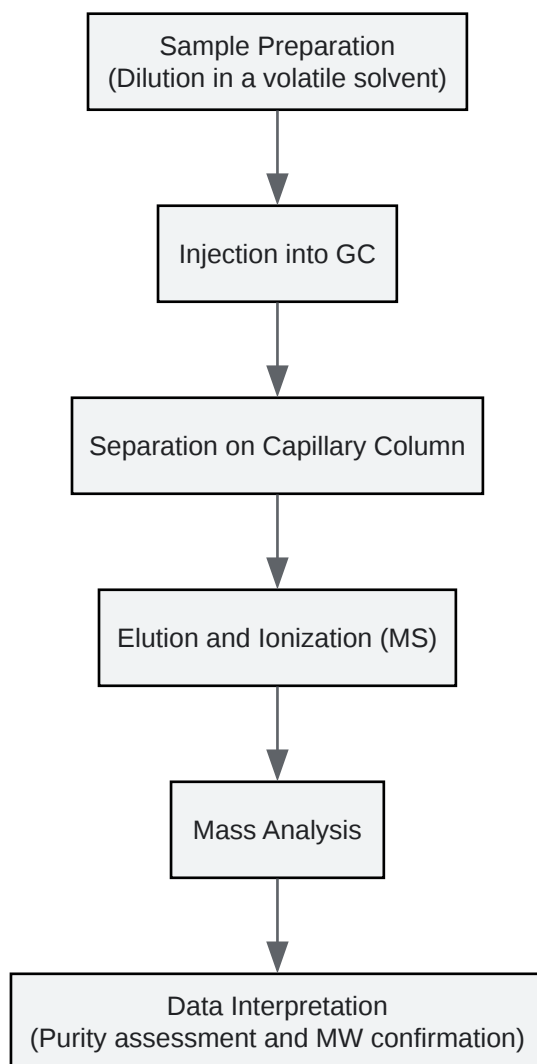
- **Reaction Setup:** Under an inert atmosphere (argon or nitrogen), dissolve the nonadienol precursor in an appropriate anhydrous solvent (e.g., THF).
- **Deprotonation:** Cool the solution in an ice bath and slowly add a suitable base (e.g., sodium hydride) to deprotonate the alcohol.
- **Alkylation:** Add the ethylating agent (e.g., ethyl iodide) dropwise to the reaction mixture.
- **Reaction Monitoring:** Allow the reaction to proceed at room temperature or with gentle heating, monitoring the progress by a suitable analytical technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Once the reaction is complete, carefully quench the reaction mixture with a saturated aqueous solution of ammonium chloride.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- **Drying and Concentration:** Combine the organic layers, dry over an anhydrous drying agent (e.g., magnesium sulfate), filter, and concentrate the solvent under reduced pressure.
- **Purification:** Purify the crude product by vacuum distillation or column chromatography to obtain the final **(E)-4-Ethoxy-nona-1,5-diene**.

Quality Control and Analytical Protocols

The purity and identity of **(E)-4-Ethoxy-nona-1,5-diene** can be assessed using standard analytical techniques.

3.2.1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing the purity of volatile organic compounds and confirming their molecular weight.



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Caption: Workflow for GC-MS analysis of **(E)-4-Ethoxy-nona-1,5-diene**.

Methodology:

- Sample Preparation: Prepare a dilute solution of the compound in a volatile solvent such as hexane or ethyl acetate.
- Instrumentation: Use a gas chromatograph equipped with a mass spectrometer detector. A non-polar capillary column is typically suitable for the separation of non-polar compounds.
- GC Conditions:

- Injector Temperature: 250 °C
- Oven Program: Start at a low temperature (e.g., 50 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 250 °C) at a rate of 10-20 °C/min.
- Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Impact (EI)
 - Mass Range: Scan a suitable mass range (e.g., m/z 40-400) to detect the molecular ion and characteristic fragment ions.
- Data Analysis: Determine the purity of the sample by integrating the peak areas in the chromatogram. Confirm the identity of the compound by comparing the obtained mass spectrum with the expected fragmentation pattern and molecular ion (m/z 168.28).

3.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the structural elucidation and confirmation of **(E)-4-Ethoxy-nona-1,5-diene**.

Methodology:

- Sample Preparation: Dissolve a small amount of the purified compound in a deuterated solvent (e.g., CDCl₃).
- ¹H NMR: Acquire a proton NMR spectrum. The spectrum should show characteristic signals for the ethoxy group (a quartet and a triplet), the vinyl protons of the diene system, and the aliphatic protons. The coupling constants between the vinyl protons can confirm the (E)-stereochemistry of the double bond.
- ¹³C NMR: Acquire a carbon-13 NMR spectrum. The spectrum should show the expected number of carbon signals corresponding to the structure of the molecule.
- 2D NMR (Optional): For unambiguous assignment of all proton and carbon signals, 2D NMR experiments such as COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single

Quantum Coherence) can be performed.

Signaling Pathways and Experimental Workflows

Currently, there is no available information in the scientific literature detailing the involvement of **(E)-4-Ethoxy-nona-1,5-diene** in any specific biological signaling pathways or established experimental workflows for its application in drug development or other research areas. As such, the generation of relevant diagrams in this regard is not possible at this time. Researchers are encouraged to report any findings related to the biological activity of this compound to contribute to the scientific understanding.

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